

Itacitinib treatment-emergent adverse events

fatigue nausea

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Itacitinib

CAS No.: 1334298-90-6

Cat. No.: S531018

[Get Quote](#)

Incidence of Fatigue and Nausea with Itacitinib

The following table consolidates data from multiple clinical trials on the frequency of fatigue and nausea [1] [2] [3].

Study Population & Regimen	Fatigue Incidence	Nausea Incidence	Reported Grade 3/4 Events	Source (Clinical Trial)
Advanced Solid Tumors (Itacitinib + nab-paclitaxel + gemcitabine)	Most common grade 3/4 toxicity [1]	Information not specified	Grade 3/4 fatigue occurred [1]	NCT01858883 [1]
Advanced Solid Tumors (Itacitinib + Epacadostat)	Most common TEAE [2]	Most common TEAE [2]	Primarily low-grade (Grade 1/2) [2]	- [2]
Myelofibrosis (Itacitinib ± Ruxolitinib)	Common TEAE (n=8/23 patients) [3]	Information not specified	Grade ≥3 fatigue (n=3/23 patients) [3]	- [3]

Study Population & Regimen	Fatigue Incidence	Nausea Incidence	Reported Grade 3/4 Events	Source (Clinical Trial)
Relapsed/Referred B-cell Lymphomas (INCB040093 ± Itacitinib)	Information not specified	Information not specified	Monotherapy: No DLTs; Combination: Manageable safety profile [4]	NCT01905813 [4]

Frequently Asked Questions for Researchers

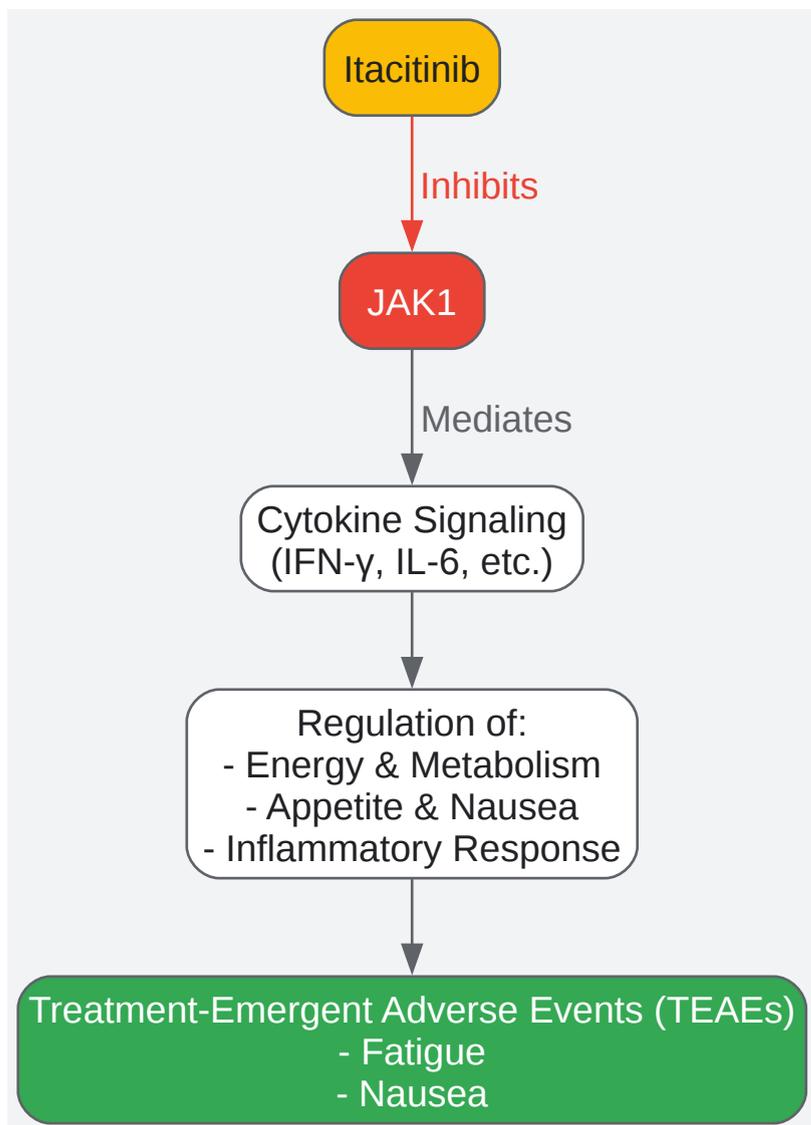
Here are answers to common questions you might encounter when designing trials or managing patients on **itacitinib**.

- **What is the proposed mechanism behind itacitinib-induced fatigue and nausea?** **Itacitinib** is a selective **JAK1 inhibitor** [1] [5]. JAK1 is a critical kinase for signaling pathways of multiple cytokines, including those involved in inflammation and immune responses [6]. Inhibition of JAK1 is the intended mechanism for its anti-cancer and anti-inflammatory effects, but it can also disrupt cytokine signaling that regulates normal physiological processes, potentially leading to side effects like fatigue and nausea [5] [6].
- **How should fatigue and nausea be monitored and managed in trial participants?**
 - **Assessment:** Consistently use standardized grading tools like the **Common Terminology Criteria for Adverse Events (CTCAE)** to track the severity and trajectory of these events.
 - **Management:** For low-grade (Grade 1/2) events, proactive supportive care is recommended. This can include advising patients on energy conservation techniques, ensuring adequate hydration, and managing nausea with antiemetic medications [2].
 - **Dose Modification:** For persistent or more severe (Grade ≥3) fatigue, consult the study protocol for guidance on dose interruptions, reductions, or other management strategies [1] [3].
- **Are these adverse events more common with itacitinib combinations?** Fatigue has been frequently reported across various regimens, including **itacitinib** monotherapy and combinations with chemotherapy, PI3Kδ inhibitors, or IDO1 inhibitors [2] [3] [4]. Nausea is also commonly observed in combination therapies [2]. The contribution of concomitant drugs must be considered when attributing causality.

- **Is there a known relationship between dose and the incidence of these AEs?** Evidence suggests a potential relationship. In a phase Ib/II study, a higher dose of **itacitinib** (300 mg) combined with chemotherapy led to high rates of discontinuation and toxicity, prompting a dose reduction to 200 mg in a subsequent cohort, which was better tolerated [1]. This indicates that managing these AEs may involve finding the optimal pharmacologically active dose.

Itacitinib Mechanism of Action and Adverse Event Pathway

The following diagram illustrates the hypothesized biological pathway linking JAK1 inhibition to the emergence of fatigue and nausea, which can be useful for understanding the underlying biology.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A Phase Ib/II Study of the JAK1 Inhibitor, Itacitinib, plus nab ... [pmc.ncbi.nlm.nih.gov]
2. Exploring the safety, effect on the tumor microenvironment ... [pmc.ncbi.nlm.nih.gov]

3. A phase 2 study of itacitinib alone or in combination with ... [pubmed.ncbi.nlm.nih.gov]
4. Phase 1 study of the PI3K δ inhibitor INCB040093 \pm JAK1 ... [pmc.ncbi.nlm.nih.gov]
5. Itacitinib - an overview | ScienceDirect Topics [sciencedirect.com]
6. The JAK/STAT signaling pathway: from bench to clinic [nature.com]

To cite this document: Smolecule. [Itacitinib treatment-emergent adverse events fatigue nausea].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b531018#itacitinib-treatment-emergent-adverse-events-fatigue-nausea>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com